

A Comprehensive Technical Guide to the Safe Handling of Solvent Blue 35

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent blue 35

Cat. No.: B077152

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Solvent Blue 35** (CAS No. 17354-14-2). The information is compiled to ensure the safe use of this substance in a laboratory and research environment, with a focus on quantitative data, personal protection, and emergency procedures.

Chemical and Physical Properties

Solvent Blue 35 is a dark violet or blue powder.^{[1][2]} It is a synthetic anthraquinone dye, also known as Sudan Blue II or Oil Blue 35.^{[3][4]} Its primary use is in laboratory settings for staining triglycerides in frozen animal tissue sections.^[4]

Table 1: Physical and Chemical Properties of **Solvent Blue 35**

Property	Value	Source
Chemical Formula	C22H26N2O2	
Molecular Weight	350.45 g/mol	
Appearance	Dark violet/blue powder	
Melting Point	120-122 °C	
Boiling Point	568.7 ± 50.0 °C (Predicted)	
Density	1.179 - 1.213 g/cm ³	
Water Solubility	4.1 µg/L at 23 °C	
LogP (Octanol/Water Partition Coefficient)	6.1 at 23 °C	
Vapor Pressure	< 0 Pa at 20-50 °C	

Hazard Identification and Classification

Solvent Blue 35 is classified as a hazardous substance. The primary concerns are its potential carcinogenicity, mutagenicity, and ability to cause skin sensitization. It is also harmful if swallowed.

Table 2: GHS Hazard Classification for **Solvent Blue 35**

Hazard Class	Category	Hazard Statement
Carcinogenicity	2	H351: Suspected of causing cancer.
Germ cell mutagenicity	2	H341: Suspected of causing genetic defects.
Skin sensitization	1, 1A, 1B	H317: May cause an allergic skin reaction.
Acute toxicity, oral	4	H302: Harmful if swallowed.
Combustible Dust	-	OSHA003: May form combustible dust concentrations in air.

Toxicological and Ecotoxicological Data

Toxicological data indicates that **Solvent Blue 35** has moderate acute oral toxicity. Information on chronic exposure is limited, but the substance is suspected of being a carcinogen and mutagen.

Table 3: Summary of Toxicological Data

Test	Species	Route	Result	Source
LD50	Rat	Oral	~6400 mg/kg bw	
LC50	Rat (male/female)	Inhalation	>= 4 mg/L air (nominal)	
LD50	Rabbit (male/female)	Dermal	>= 2000 mg/kg bw	

Table 4: Summary of Ecotoxicological Data

Test	Species	Duration	Result	Source
EC50	Daphnia and other aquatic invertebrates	48 h	> 100 mg/L	
NOEC	Desmodesmus subspicatus (algae)	72 h	1 mg/L	

Experimental Protocols

While detailed experimental protocols for the toxicological endpoints listed above are not available in the reviewed safety data sheets, the methodologies would have followed internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). For example:

- **Acute Oral Toxicity (LD50):** This would likely have been determined according to OECD Test Guideline 401, 420, 423, or 425. The protocol involves administering the substance to a group of fasted animals (typically rats) at various dose levels. The animals are then observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50 is the statistically estimated dose that would be lethal to 50% of the test population.
- **Acute Dermal Toxicity (LD50):** This would follow a protocol similar to OECD Test Guideline 402. The substance is applied to a shaved area of the skin of the test animals (often rabbits) and held in contact with the skin for a specified duration. Observations for toxicity and mortality are then made.
- **Acute Inhalation Toxicity (LC50):** This would be conducted in accordance with OECD Test Guideline 403. The test animals (usually rats) are exposed to the substance as a dust or aerosol in an inhalation chamber for a defined period. The concentration that is lethal to 50% of the animals is then determined.
- **Aquatic Toxicity (EC50 and NOEC):** These studies would adhere to guidelines such as OECD 202 (Daphnia sp. Acute Immobilisation Test) and OECD 201 (Alga, Growth Inhibition Test). These tests expose aquatic organisms to a range of concentrations of the substance

to determine the concentration that causes an effect in 50% of the population (EC50) or the concentration at which no adverse effects are observed (NOEC).

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and risk.

Engineering Controls:

- Use only in areas with adequate ventilation, such as a chemical fume hood.
- Facilities should be equipped with an eyewash station and a safety shower.
- Use local exhaust ventilation to control airborne dust levels.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical splash-resistant safety glasses or goggles with side protection. A face shield may be necessary in some situations.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and a laboratory coat. For tasks with a high risk of exposure, consider more extensive protective clothing.
- **Respiratory Protection:** If ventilation is inadequate or dust is generated, wear a NIOSH-approved respirator.

Handling Procedures:

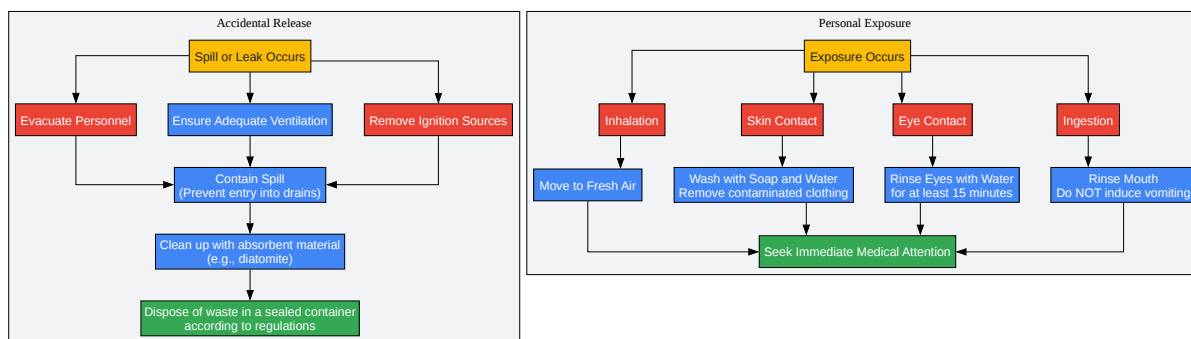
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Minimize dust generation and accumulation.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Keep containers tightly closed when not in use.

Storage:

- Store in a cool, dry, well-ventilated area.
- Keep away from incompatible substances such as strong oxidizing and reducing agents.
- Store locked up.

Emergency Procedures

A clear and logical workflow is essential in the event of an emergency involving **Solvent Blue 35**.



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Caption: Emergency Response Workflow for **Solvent Blue 35**.

First Aid Measures:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire Fighting Measures:

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or chemical foam.
- **Specific Hazards:** During a fire, irritating and highly toxic gases such as nitrogen oxides and carbon oxides may be generated. The dust can also form explosive mixtures in the air.
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures:

- **Personal Precautions:** Wear appropriate personal protective equipment. Evacuate unnecessary personnel from the area.
- **Environmental Precautions:** Prevent the product from entering drains, waterways, or soil.
- **Containment and Cleanup:** Vacuum or sweep up the material and place it into a suitable, labeled disposal container. Avoid generating dust.

Disposal Considerations

Dispose of **Solvent Blue 35** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter sewer systems or waterways.

This technical guide is intended to provide comprehensive safety and handling information for **Solvent Blue 35**. It is imperative that all users of this substance familiarize themselves with this information and adhere to the recommended safety protocols to ensure a safe working environment.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Solvent Blue 35]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077152#safety-and-handling-precautions-for-solvent-blue-35]

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